

Chloromethyl Methyl Carbonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Chloromethyl methyl carbonate

Cat. No.: B127136

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Audience: Researchers, scientists, and drug development professionals.

Abstract

Chloromethyl methyl carbonate (CMMC), with the CAS number 40510-81-4, is a versatile chemical reagent that has found significant application in organic synthesis, particularly in the realm of pharmaceutical sciences. Its primary utility lies in its role as a precursor for the generation of methoxycarbonyloxymethyl (MOM) ethers, a common promoietiy used in the design of prodrugs to enhance their physicochemical properties and bioavailability. This technical guide provides an in-depth overview of the discovery, history, synthesis, and key applications of **chloromethyl methyl carbonate**, supplemented with detailed experimental protocols and tabulated quantitative data.

Discovery and History

The initial synthesis of **chloromethyl methyl carbonate** is attributed to early 20th-century research in organic chemistry. While the primary articles have become difficult to access, bibliographic sources point to the work of French chemists André Kling and Victor Grignard.^[1] Kling's work published in 1920 in the Comptes rendus hebdomadaires des séances de l'Académie des sciences is cited in relation to some of the compound's physical properties.^[1] Similarly, a 1919 publication by the renowned chemist Victor Grignard in the same journal is also referenced.^[1] These early explorations into carbonate esters and related compounds laid the groundwork for the synthesis of reagents like CMMC. However, its significant utility was not

fully realized until the advancement of prodrug strategies in pharmaceutical development in the latter half of the 20th century.

Physicochemical Properties

Chloromethyl methyl carbonate is a colorless to light yellow oily liquid under standard conditions.^[2] It is characterized by the chemical formula $C_3H_5ClO_3$ and a molecular weight of 124.52 g/mol.^{[2][3]} A summary of its key quantitative properties is presented in Table 1.

Table 1: Physicochemical Properties of **Chloromethyl Methyl Carbonate**

Property	Value	Reference(s)
CAS Number	40510-81-4	^{[2][3]}
Molecular Formula	$C_3H_5ClO_3$	^{[2][3]}
Molecular Weight	124.52 g/mol	^{[2][3]}
Boiling Point	139-140 °C (at 760 Torr)	^{[1][2]}
Density	1.303 g/cm ³ (at 15 °C)	^{[1][2]}
Refractive Index	1.41160 (at 589.3 nm, 22 °C)	^{[1][2]}
Purity	>95-98% (typical commercial grade)	
Storage Temperature	2-8 °C, under inert gas	^[2]
Solubility	Slightly soluble in acetonitrile and methanol; soluble in chloroform.	^[2]

Synthesis of Chloromethyl Methyl Carbonate

The most common laboratory-scale synthesis of **chloromethyl methyl carbonate** involves the reaction of chloromethyl chloroformate with methanol in the presence of a base to neutralize the hydrogen chloride byproduct. Industrial-scale production may utilize alternative routes, including those starting from dimethyl carbonate.

Experimental Protocol: Synthesis from Chloromethyl Chloroformate and Methanol

This protocol is based on a widely cited laboratory procedure.

Objective: To synthesize **chloromethyl methyl carbonate**.

Reagents:

- Chloromethyl chloroformate (1.5 g, 11.72 mmol)
- Methanol (375 mg, 11.72 mmol)
- Pyridine (0.93 g, 11.72 mmol)
- Anhydrous diethyl ether (10 ml)
- Deionized water
- 1% Citric acid solution
- Saturated sodium bicarbonate solution
- Saturated brine solution
- Anhydrous sodium sulfate

Procedure:

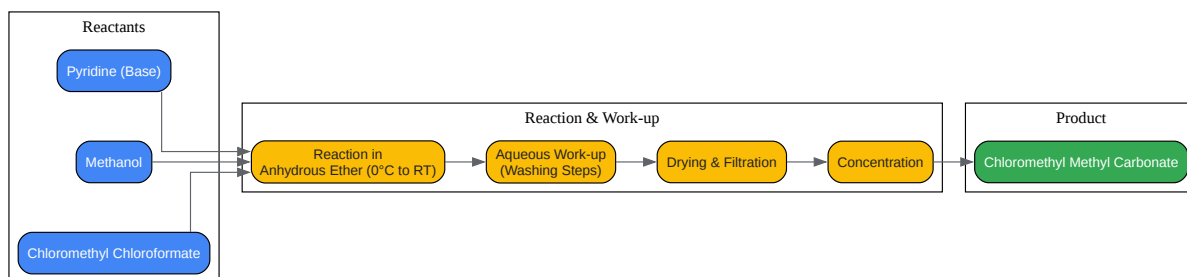
- In a reaction flask, dissolve chloromethyl chloroformate (1.5 g, 11.72 mmol) and methanol (375 mg, 11.72 mmol) in 10 ml of anhydrous diethyl ether.
- Cool the reaction mixture to 0 °C using an ice bath.
- Slowly add pyridine (0.93 g, 11.72 mmol) dropwise to the cooled solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir overnight.

- Dilute the reaction mixture with water.
- Wash the organic layer sequentially with 1% citric acid solution, saturated sodium bicarbonate solution, and saturated brine solution (three times each).
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the mixture to remove the drying agent.
- Concentrate the filtrate under reduced pressure to obtain the final product.

Expected Yield: Approximately 1.32 g (90.8%).

Synthesis Workflow Diagram

The logical flow of the synthesis process described above can be visualized as follows:



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Caption: A workflow diagram illustrating the synthesis of **chloromethyl methyl carbonate**.

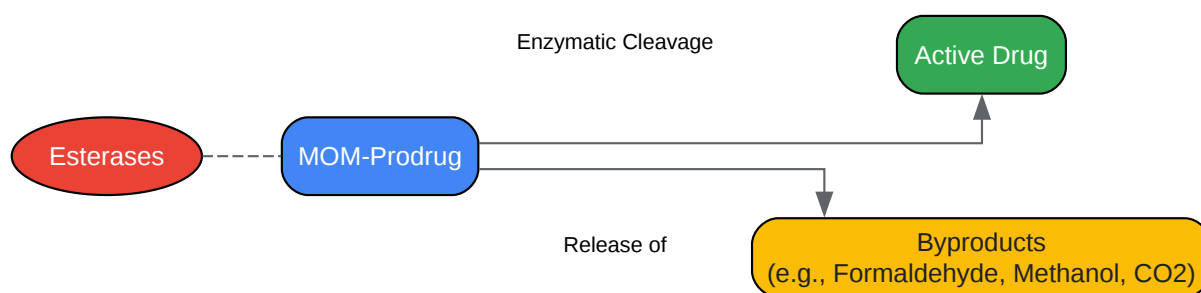
Applications in Drug Development

The primary application of **chloromethyl methyl carbonate** is as a key intermediate in the synthesis of prodrugs.[2][3] It is used to introduce the methoxycarbonyloxymethyl (MOM) group onto a parent drug molecule, typically by reacting with a carboxylic acid, phenol, or other nucleophilic functional group. This modification can enhance the lipophilicity of the drug, leading to improved membrane permeability and oral bioavailability. Upon administration, the MOM ester is designed to be cleaved by endogenous enzymes, such as esterases, to release the active parent drug.

This strategy has been employed in the development of various therapeutic agents, including diacidic nonpeptide angiotensin II antagonists and pyrrolothiazole platelet-activating factor antagonists.[2] The use of CMMC and similar reagents provides a valuable tool for medicinal chemists to overcome pharmacokinetic challenges in drug design.

General Prodrug Activation Pathway

The general mechanism of action for a prodrug synthesized using **chloromethyl methyl carbonate** involves enzymatic cleavage to release the active drug.



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Caption: A simplified diagram showing the enzymatic activation of a MOM-prodrug.

Safety and Handling

Chloromethyl methyl carbonate is a hazardous substance and should be handled with appropriate safety precautions in a laboratory setting. It is classified as a flammable liquid and is corrosive, causing severe skin burns and eye damage. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when

handling this chemical. It should be stored in a cool, well-ventilated area, away from sources of ignition.[2]

Conclusion

Chloromethyl methyl carbonate is a valuable reagent in organic and medicinal chemistry, with a history rooted in early 20th-century chemical synthesis. Its primary role as a building block for methoxycarbonyloxymethyl-containing prodrugs underscores its importance in modern drug development. A thorough understanding of its properties, synthesis, and applications is essential for researchers and scientists working in this field. The protocols and data presented in this guide offer a comprehensive resource for the effective utilization of this versatile compound.

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